

# Potential Therapeutic Applications of 7-Bromoquinolin-4-ol: A Technical Guide

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## Compound of Interest

Compound Name: 4-Bromoquinolin-7-ol

Cat. No.: B070503

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Disclaimer: Information regarding the specific isomer, **4-Bromoquinolin-7-ol**, is not readily available in the reviewed scientific literature. This document focuses on the closely related and more extensively studied isomer, 7-Bromoquinolin-4-ol, to provide insights into the potential therapeutic applications of this class of compounds.

## Introduction

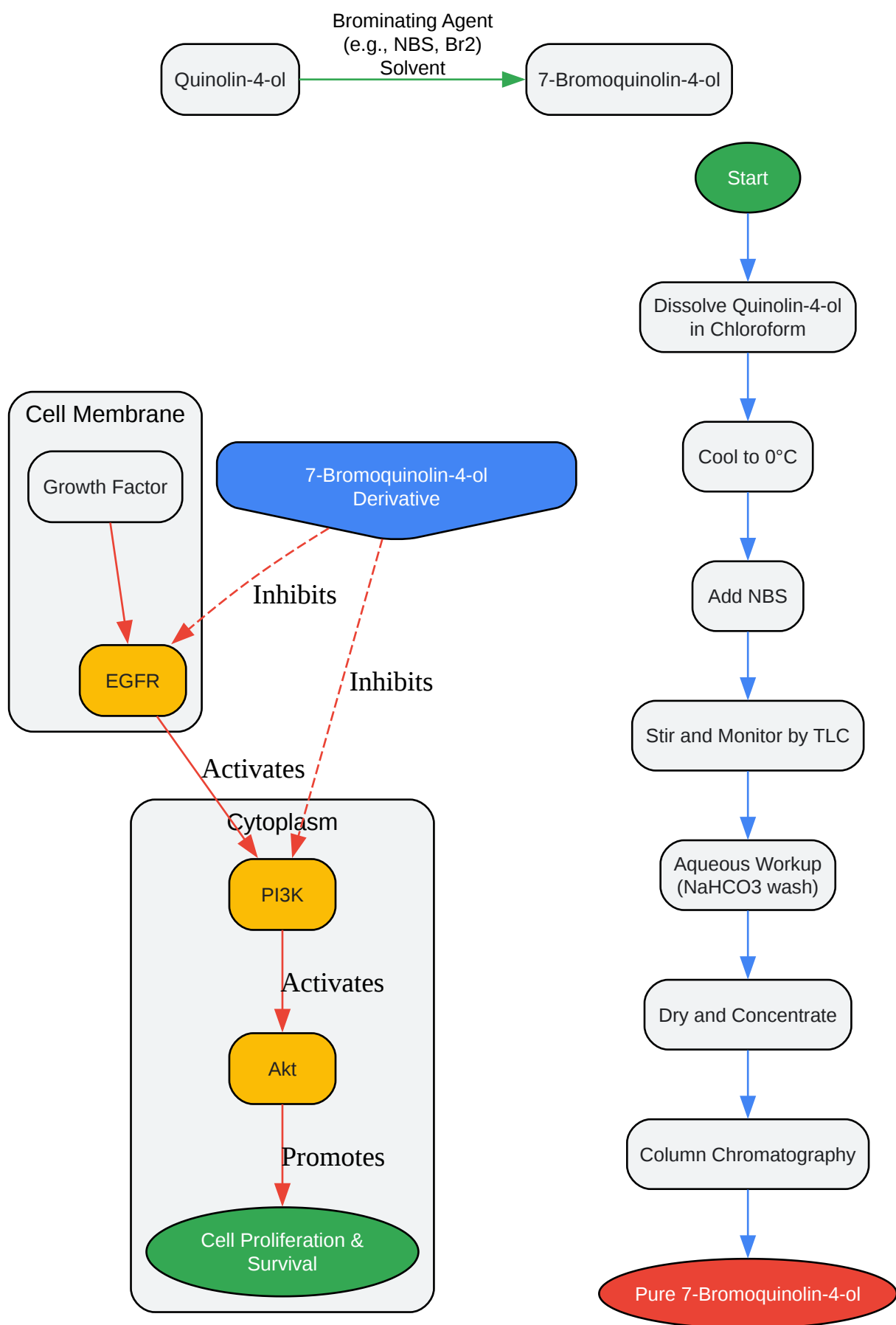
Quinoline derivatives are a prominent class of heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their wide range of biological activities. The quinoline scaffold, consisting of a benzene ring fused to a pyridine ring, serves as a versatile template for the development of novel therapeutic agents. The introduction of various substituents, such as halogens and hydroxyl groups, can significantly modulate the physicochemical and biological properties of these molecules, leading to the discovery of potent anticancer, anti-inflammatory, and antimicrobial agents.<sup>[1]</sup> This technical guide provides a comprehensive overview of the synthesis, potential therapeutic applications, and relevant experimental protocols for 7-Bromoquinolin-4-ol, a representative member of the bromo-hydroxyquinoline family.

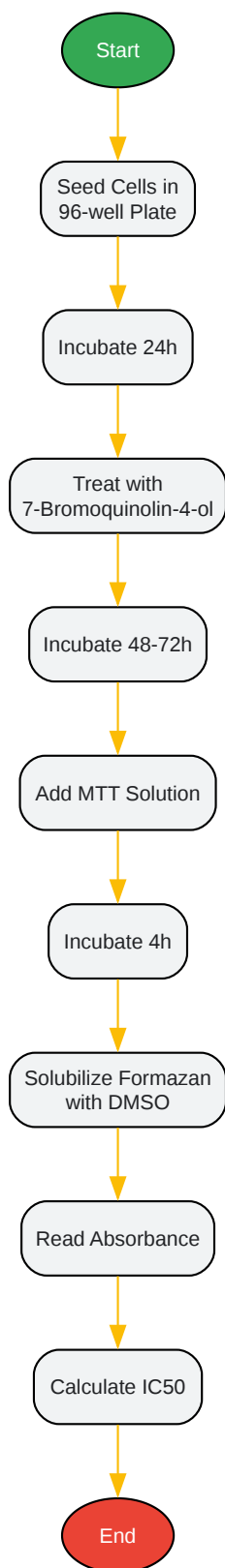
## Synthesis of 7-Bromoquinolin-4-ol

The synthesis of 7-Bromoquinolin-4-ol can be achieved through various established methods in organic chemistry. A common approach involves the bromination of a suitable quinoline precursor.

## General Synthetic Pathway

A plausible synthetic route to 7-Bromoquinolin-4-ol would involve the bromination of quinolin-4-ol. The directing effects of the hydroxyl group and the quinoline ring system would influence the position of bromination.





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## References

- 1. benchchem.com [benchchem.com]
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